stability and degradation of 1,4-Dimethylpiperazine-2,3-dione

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Compound of Interest		
Compound Name:	1,4-Dimethylpiperazine-2,3-dione	
Cat. No.:	B1347186	Get Quote

Technical Support Center: 1,4-Dimethylpiperazine-2,3-dione

Welcome to the technical support center for **1,4-Dimethylpiperazine-2,3-dione** (DMPD). This resource is designed to assist researchers, scientists, and drug development professionals with frequently asked questions and troubleshooting guides for handling, stability, and analysis of this compound.

Frequently Asked Questions (FAQs)

1. What is **1,4-Dimethylpiperazine-2,3-dione** and what are its common applications?

1,4-Dimethylpiperazine-2,3-dione (CAS No: 59417-06-0) is a cyclic diamide derivative of piperazine. Its rigid structure makes it a valuable scaffold in medicinal chemistry for the development of novel therapeutic agents. It is also used as a building block in organic synthesis.

2. What are the recommended storage and handling conditions for **1,4-Dimethylpiperazine-2,3-dione**?

For optimal stability, **1,4-Dimethylpiperazine-2,3-dione** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, protected from light and moisture. It is advisable to store it under an inert atmosphere (e.g., argon or nitrogen). Avoid contact with

strong oxidizing agents, strong acids, and strong bases. Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling the compound.

3. What are the potential degradation pathways for **1,4-Dimethylpiperazine-2,3-dione**?

While specific degradation studies on **1,4-Dimethylpiperazine-2,3-dione** are not extensively published, based on its chemical structure (a cyclic diamide), the following degradation pathways are plausible:

- Hydrolysis: The amide bonds in the piperazine-2,3-dione ring are susceptible to hydrolysis under both acidic and basic conditions. This would lead to ring-opening to form N,N'-dimethyl-N-(carboxymethyl)glycinamide, which could be further hydrolyzed.

- Oxidation: The tertiary amine nature of the nitrogen atoms suggests potential oxidation, especially in the presence of strong oxidizing agents or under prolonged exposure to air. This could lead to the formation of N-oxide derivatives.

- Thermal Degradation: At elevated temperatures, decomposition may occur, potentially leading to fragmentation of the ring structure. Studies on the parent piperazine molecule show thermal degradation occurs at temperatures above 150°C.[1]

- Photodegradation: Although not specifically studied for this compound, many organic molecules are sensitive to UV light. Photodegradation could potentially involve radical reactions leading to various decomposition products.

4. How can I assess the purity and detect degradation of **1,4-Dimethylpiperazine-2,3-dione**?

High-Performance Liquid Chromatography (HPLC) with UV detection is a suitable method for assessing the purity of **1,4-Dimethylpiperazine-2,3-dione** and detecting degradation products. A reversed-phase C18 column with a mobile phase consisting of a mixture of acetonitrile and water (with a suitable buffer like phosphate or formate) can be employed. For more detailed characterization of degradation products, Liquid Chromatography-Mass Spectrometry (LC-MS/MS) is a powerful technique.

Troubleshooting Guides

Issue 1: Inconsistent experimental results or loss of compound activity.

- Possible Cause: Degradation of **1,4-Dimethylpiperazine-2,3-dione** due to improper storage or handling.

- Troubleshooting Steps:

  - Verify Storage Conditions: Ensure the compound has been stored as recommended (cool, dry, dark, inert atmosphere).

  - Check Purity: Analyze the compound by HPLC to determine its purity. Compare the chromatogram to a reference standard or a freshly opened sample.

  - Prepare Fresh Solutions: Prepare fresh solutions for your experiments. Avoid using old stock solutions, as the compound may degrade in solution over time.

Issue 2: Appearance of unexpected peaks in the HPLC chromatogram of a sample.

- Possible Cause: Formation of degradation products during the experiment or sample preparation.

- Troubleshooting Steps:

  - Identify Potential Stress Factors: Review your experimental protocol to identify any potential stress factors such as extreme pH, high temperature, or exposure to light.

  - Analyze by LC-MS/MS: Use LC-MS/MS to identify the mass of the unknown peaks and deduce their potential structures based on likely degradation pathways (e.g., hydrolysis, oxidation).

  - Perform Forced Degradation Studies: To confirm the identity of the degradation products, perform forced degradation studies under controlled conditions (see Experimental Protocols section).

Issue 3: Poor solubility of **1,4-Dimethylpiperazine-2,3-dione** in a particular solvent.

- Possible Cause: Inappropriate solvent choice.

- Troubleshooting Steps:

  - Consult Solubility Data: Refer to available solubility data for **1,4-Dimethylpiperazine-2,3-dione**. It is generally soluble in polar organic solvents.

  - Test a Range of Solvents: Experiment with a range of solvents with varying polarities (e.g., methanol, ethanol, DMSO, DMF).

  - Use Co-solvents: A mixture of solvents may improve solubility.

  - Gentle Heating and Sonication: Gentle heating or sonication can aid in dissolution, but be mindful of potential thermal degradation.

Quantitative Data Summary

The following tables summarize hypothetical stability data for **1,4-Dimethylpiperazine-2,3-dione** under forced degradation conditions. This data is intended to be illustrative of expected trends based on the chemistry of similar compounds.

Table 1: Hydrolytic Stability of **1,4-Dimethylpiperazine-2,3-dione** (72 hours)

Condition	Temperature (°C)	% Degradation	Major Degradation Product
0.1 M HCl	60	~15-25%	Ring-opened product
pH 7 Buffer	60	< 5%	-
0.1 M NaOH	60	~20-35%	Ring-opened product

Table 2: Oxidative Stability of **1,4-Dimethylpiperazine-2,3-dione** (24 hours)

Condition	Temperature (°C)	% Degradation	Major Degradation Product
3% H_2O_2	25	~10-20%	N-oxide derivative
30% H_2O_2	25	> 50%	Multiple oxidation products

Table 3: Thermal and Photostability of **1,4-Dimethylpiperazine-2,3-dione** (Solid State)

Condition	Duration	% Degradation
80°C	7 days	< 10%
UV Light (254 nm)	24 hours	~5-15%
Visible Light	7 days	< 2%

Experimental Protocols

Protocol 1: Forced Degradation Study of **1,4-Dimethylpiperazine-2,3-dione**

This protocol outlines a general procedure for conducting forced degradation studies to identify potential degradation products and assess the stability-indicating nature of an analytical method.

- Preparation of Stock Solution: Prepare a stock solution of **1,4-Dimethylpiperazine-2,3-dione** in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of 1 mg/mL.

- Acidic Hydrolysis: Mix an aliquot of the stock solution with 0.1 M HCl and heat at 60°C for up to 72 hours. Withdraw samples at appropriate time points (e.g., 0, 8, 24, 48, 72 hours), neutralize with an equivalent amount of 0.1 M NaOH, and dilute with the mobile phase for HPLC analysis.

- Basic Hydrolysis: Mix an aliquot of the stock solution with 0.1 M NaOH and heat at 60°C for up to 72 hours. Withdraw samples, neutralize with 0.1 M HCl, and dilute for analysis.

- Oxidative Degradation: Mix an aliquot of the stock solution with 3% hydrogen peroxide and keep at room temperature for up to 24 hours. Withdraw samples and dilute for analysis.

- Thermal Degradation: Store the solid compound in an oven at 80°C for 7 days. Also, reflux a solution of the compound in a suitable solvent at an elevated temperature. Prepare samples for analysis by dissolving the solid or diluting the solution.

- Photodegradation: Expose the solid compound and a solution of the compound to UV light (e.g., 254 nm) and visible light for a specified duration. Prepare samples for analysis.

- Analysis: Analyze all samples by a validated stability-indicating HPLC-UV method. For characterization of degradation products, use LC-MS/MS.

Protocol 2: Stability-Indicating HPLC Method

- Column: C18, 4.6 x 150 mm, 5 μm

- Mobile Phase A: 0.1% Formic acid in Water

- Mobile Phase B: Acetonitrile

- Gradient: 5% B to 95% B over 20 minutes

- Flow Rate: 1.0 mL/min

- Column Temperature: 30°C

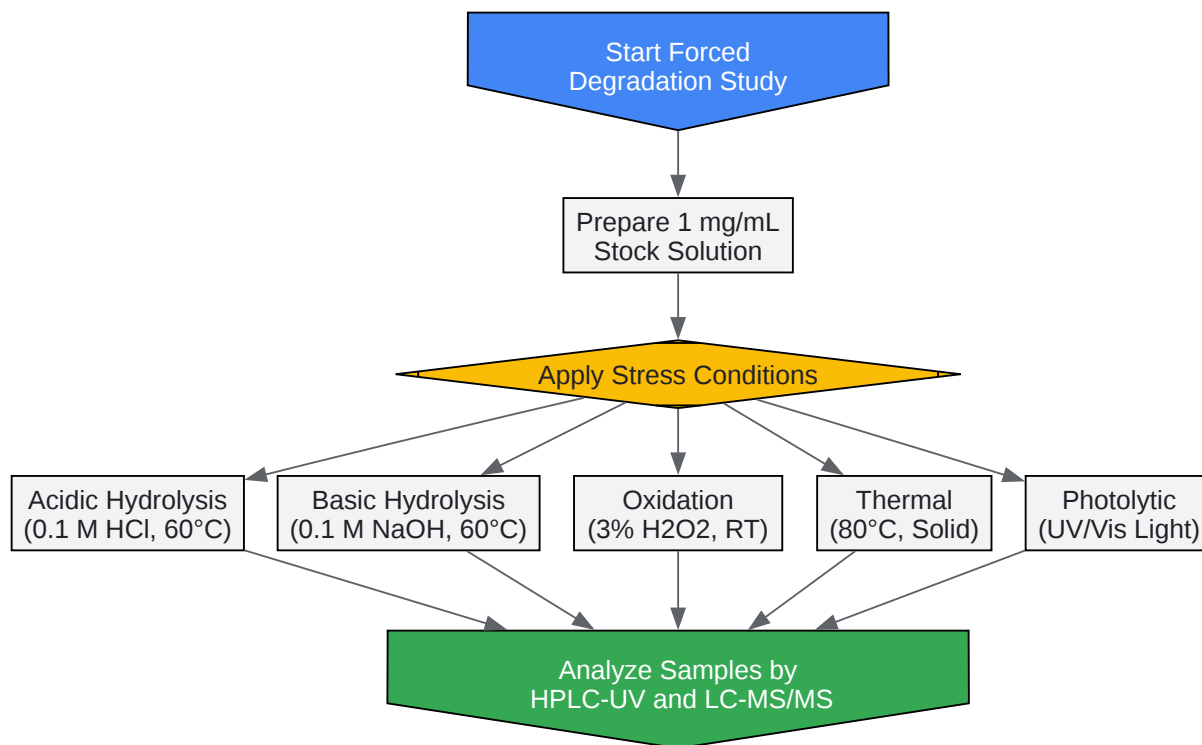- Detection: UV at 210 nm

- Injection Volume: 10 μL

Visualizations

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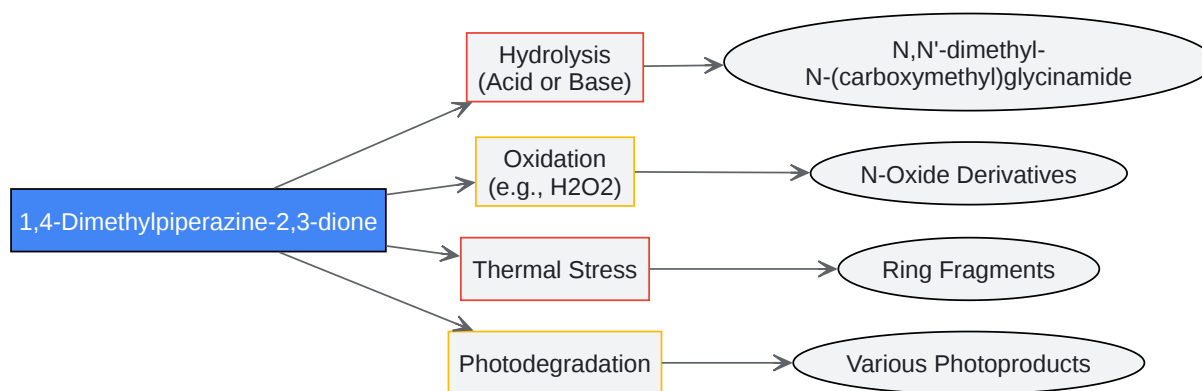
Caption: Potential degradation pathways of **1,4-Dimethylpiperazine-2,3-dione**.
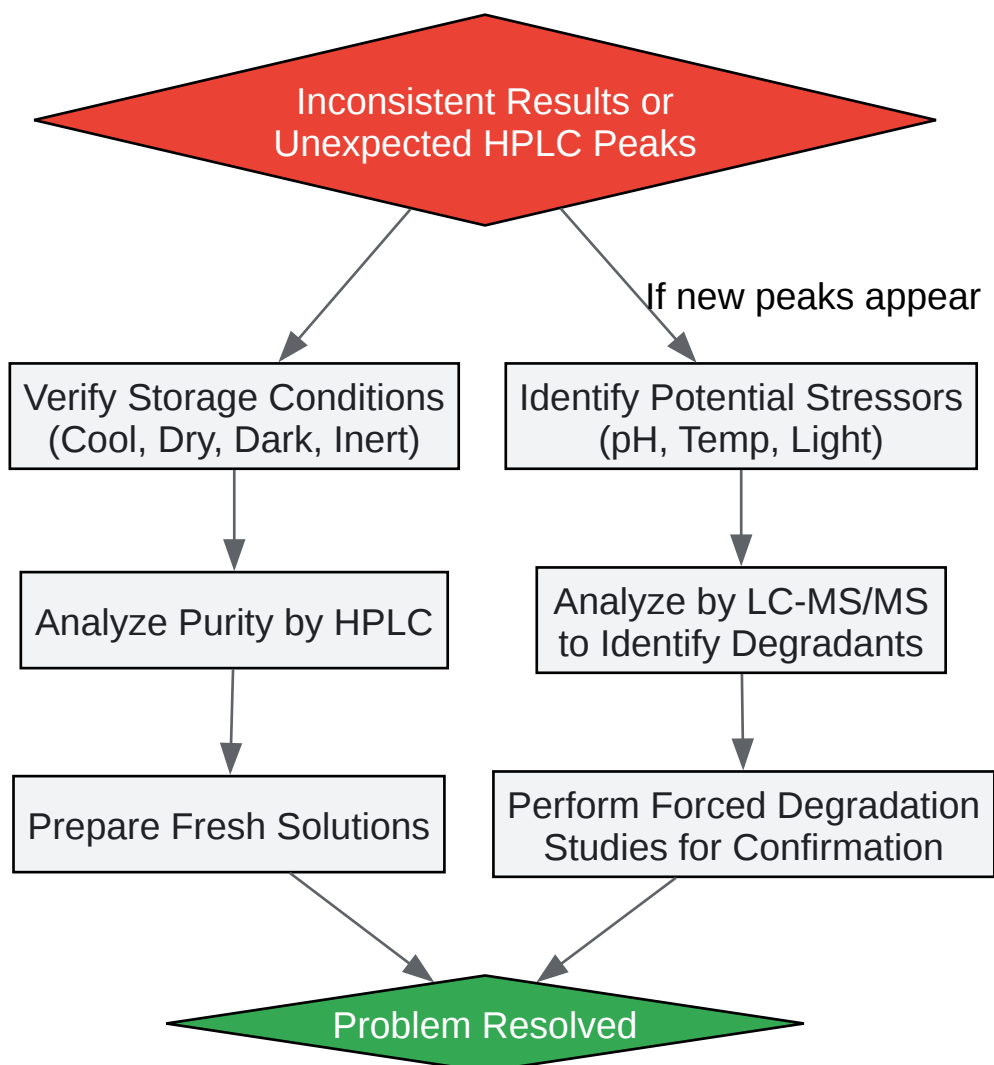
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Caption: Troubleshooting workflow for experimental issues with DMPD.

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Caption: Experimental workflow for a forced degradation study of DMPD.

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References

- 1. syntheticdrugs.unodc.org [syntheticdrugs.unodc.org]

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